

Personal protective equipment for handling Methyl 1-hydroxycyclopropane-1-carboxylate

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Compound of Interest

Compound Name: Methyl 1-hydroxycyclopropane-1-carboxylate

Cat. No.: B131274

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Essential Safety and Handling Guide for Methyl 1-hydroxycyclopropane-1-carboxylate

This guide provides crucial safety and logistical information for the handling, use, and disposal of **Methyl 1-hydroxycyclopropane-1-carboxylate** (CAS No: 33689-29-1), tailored for laboratory and drug development professionals. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical Properties and Hazards

Methyl 1-hydroxycyclopropane-1-carboxylate is a highly flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^[1] It is essential to handle this chemical with appropriate safety precautions to minimize risks.

Property	Value	Source
Molecular Formula	C5H8O3	[1][2][3][4]
Molecular Weight	116.11 g/mol	[1]
CAS Number	33689-29-1	[1][2][3][4][5]
Appearance	Clear yellow liquid	[4]
Boiling Point	70°C / 13mmHg	[5]
Flash Point	44.8°C	[5]
Density	1.346 g/cm ³	[5]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **Methyl 1-hydroxycyclopropane-1-carboxylate**.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Chemical safety goggles or eyeglasses.	OSHA 29 CFR 1910.133 or European Standard EN166.[6] [7]
Hand Protection	Chemical-resistant gloves (e.g., Chloroprene rubber, ≥ 0.5 mm thickness).	
Skin and Body Protection	Protective clothing to prevent skin exposure.	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	To be used if exposure limits are exceeded or irritation is experienced.[7]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure an eyewash station and safety shower are readily accessible.[\[7\]](#)[\[8\]](#)
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[6\]](#)

2. Handling the Chemical:

- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[7\]](#)
- Use only non-sparking tools to prevent ignition.[\[6\]](#)
- Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.[\[6\]](#)[\[10\]](#)
- Wear the mandatory PPE as specified in the table above.
- Wash hands thoroughly with soap and water after handling.[\[10\]](#)

3. Storage:

- Store in a cool, well-ventilated area designated for flammable liquids.[\[6\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)[\[7\]](#)
- Store in a refrigerator if recommended.
- Protect from light.[\[6\]](#)

4. In Case of a Spill:

- Evacuate the area and remove all ignition sources.[\[7\]](#)
- Ventilate the spill area.

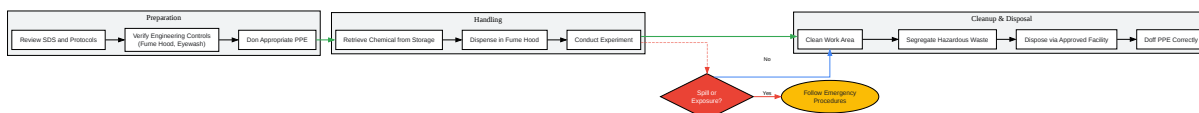
- Absorb the spill with an inert, non-combustible material such as sand or earth.
- Collect the absorbed material into a suitable, labeled container for disposal.[9]

Disposal Plan

All waste materials must be handled as hazardous waste.

- Dispose of the chemical and its container at an approved waste disposal facility.[6]
- Do not dispose of the chemical into drains or sewer systems.[8][9]
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[8][9]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Methyl 1-hydroxycyclopropane-1-carboxylate**.

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